

Introduction: Navigating the Chemistry and Hazards of 3-(Pyridyl)acrylic Acid

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Compound of Interest

Compound Name: 3-(2-Pyridyl)acrylic acid

Cat. No.: B1587845

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3-(Pyridyl)acrylic acid is a bifunctional organic compound featuring both a pyridine ring and an acrylic acid moiety.^[1] This structure makes it a valuable synthetic intermediate in medicinal chemistry and a versatile linker for creating coordination polymers with unique properties, such as luminescence.^{[1][2][3]} It serves as a precursor for compounds like aminomethyl benzimidazoles, which have shown potential as enzyme inhibitors.^[1]

This guide provides a comprehensive overview of the safety and handling protocols for 3-(Pyridyl)acrylic acid for researchers and drug development professionals. It is critical to note that while the user query specified the 2-pyridyl isomer, the vast majority of commercially available and documented forms of this chemical relate to trans-3-(3-Pyridyl)acrylic acid (CAS No. 19337-97-4).^{[4][5][6]} Therefore, all data and recommendations herein pertain to this specific, well-characterized isomer. Adherence to these guidelines is essential for mitigating risks and ensuring a safe laboratory environment.

Section 1: Core Chemical and Physical Properties

Understanding the fundamental properties of a chemical is the first step in safe handling. 3-(3-Pyridyl)acrylic acid is a white to off-white solid powder at room temperature.^{[1][2]} Its high melting point indicates thermal stability under standard laboratory conditions.

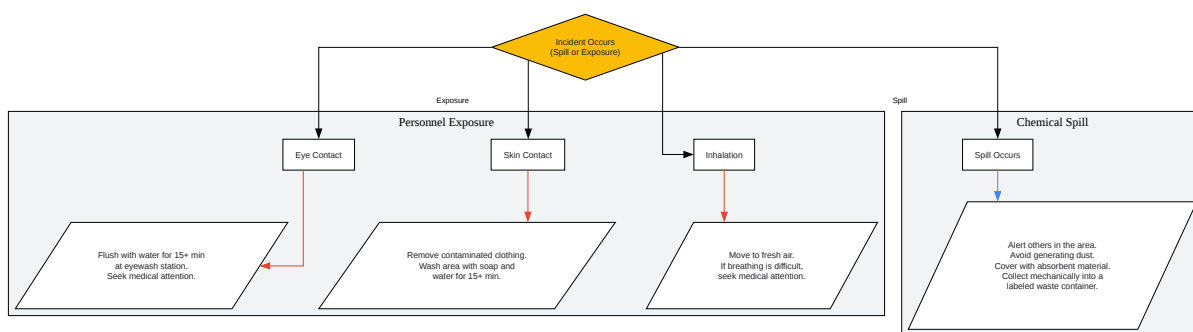
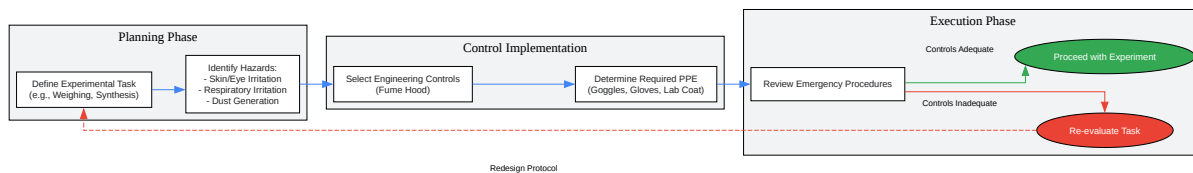
Property	Value	Source(s)
Molecular Formula	C ₈ H ₇ NO ₂	[1][6][7]
Molecular Weight	149.15 g/mol	[1][6][7]
Appearance	White to off-white solid/powder	[1][2]
Melting Point	232-235 °C (with decomposition)	[1][2][3]
Solubility	>22.4 µg/mL (at pH 7.4)	[1][7][8]
CAS Number	19337-97-4	[4][5][6]

Section 2: Hazard Identification and Risk Assessment

According to the Globally Harmonized System (GHS), 3-(3-Pyridyl)acrylic acid is classified as a hazardous substance with a "Warning" signal word.[4][6][7] The primary hazards are irritant in nature, affecting the skin, eyes, and respiratory system.[4][6][7]

Hazard Class	GHS Code	Description	Source(s)
Skin Corrosion/Irritation	H315	Causes skin irritation	[4][6][7]
Serious Eye Damage/Irritation	H319	Causes serious eye irritation	[4][6][7]
Specific Target Organ Toxicity (Single Exposure)	H335	May cause respiratory irritation	[4][6][7]

A systematic risk assessment should precede any experimental work. The causality of this process is to proactively identify potential exposure scenarios and implement controls before a hazard can cause harm.



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